

Chemical Identity and Basic Properties of 2-Butoxyethyl Oleate

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Compound Focus: 2-Butoxyethyl oleate

CAS No.: 109-39-7

Cat. No.: S1511955

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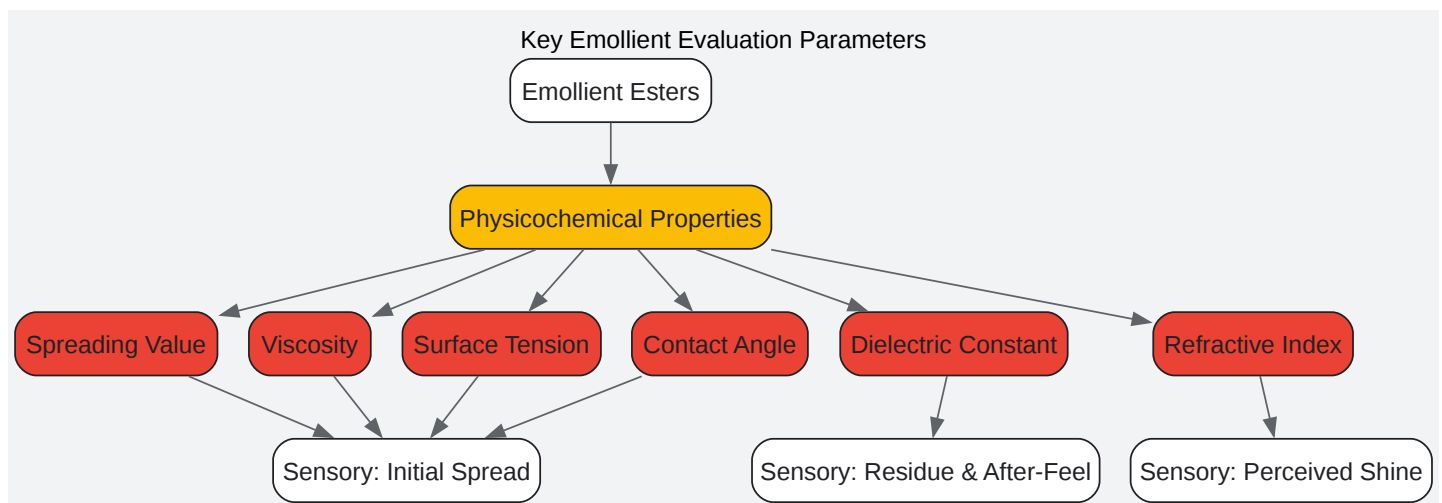
The table below summarizes the core chemical and physical properties of **2-butoxyethyl oleate** identified from the search results [1] [2] [3].

Property	Value
Common Name	2-butoxyethyl oleate
CAS Number	109-39-7
Molecular Formula	C ₂₄ H ₄₆ O ₃
Molecular Weight	382.62 g/mol
Density	0.893 g/cm ³
Boiling Point	462.5 °C at 760 mmHg
Flash Point	168.5 °C
Refractive Index	1.457 [1] / 1.455 (lit.) [2]

Property	Value
Synonyms	Ethyleneglycol monobutyl ether oleate; Butyl cellosolve oleate; 9-Octadecenoic acid (Z)-, 2-butoxyethyl ester [2] [3]

Emollient Esters in Cosmetics: Key Evaluation Parameters

While specific data for **2-butoxyethyl oleate** is scarce, one study provides a framework for evaluating the physicochemical properties of emollient esters in general [4]. The following diagram outlines the key properties and their relationships that are critical for assessing emollient performance.

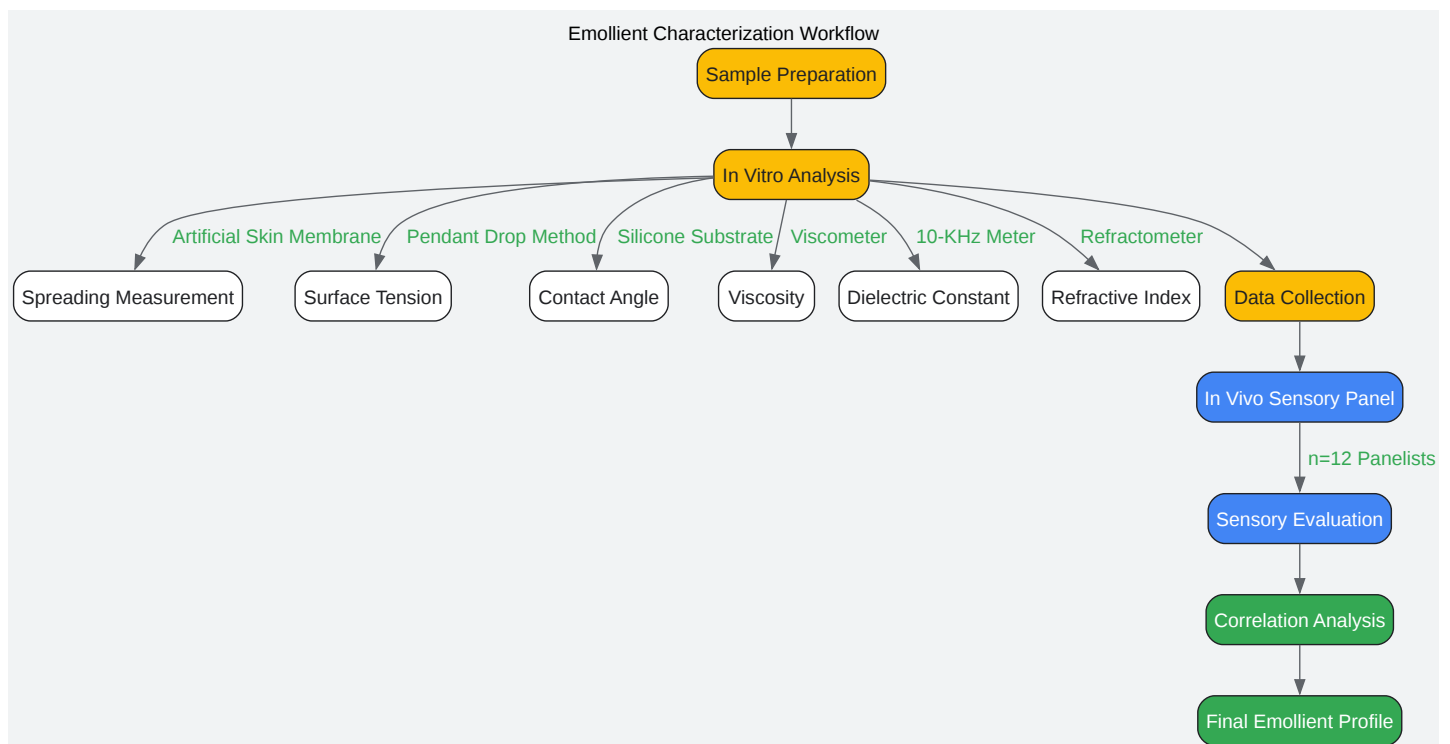


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Diagram Title: Emollient Property-Sensory Relationship Map

Proposed Experimental Protocol for Emollient Characterization

Based on the general methodologies for emollient testing, here is a detailed protocol that can be adapted to characterize **2-butoxyethyl oleate** [4].



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Diagram Title: Emollient Testing Protocol Flowchart

Detailed Methodology [4]:

- **Spreading Measurement**

- **Principle:** Measures a molecule's ability to expand on a surface, influenced by molecular weight and viscosity.
- **Procedure:**
 - Hydrate an artificial skin membrane in a humidity chamber (15% glycerin, 85% water) for 24 hours.
 - Using an electronic pipette, place a 10- μ L sample of **2-butoxyethyl oleate** onto the membrane.
 - Measure the spreading area (in mm^2) after 10 minutes.
 - Perform the measurement in triplicate and repeat for a total of six replicates.

- **Surface Tension**

- **Principle:** Quantifies the attractive intermolecular forces within the ester.
- **Procedure:** Measure via the pendant drop method using a manual disposable syringe with a 1-mm diameter needle. Report the average of 20 trials at 21–23°C and 24–35% relative humidity.

- **Contact Angle**

- **Principle:** Assesses the wetting tendency of the emollient on a solid surface.
- **Procedure:**
 - Place a 0.02-inch thick silicone substrate on a glass slide.
 - Dispense a 5 ± 2 μ L droplet of **2-butoxyethyl oleate**.
 - Measure the static contact angle automatically every 5 seconds. The initial contact angle is estimated at ~1 second, and the final angle at 5 minutes.
 - Report the average of 10 trials (five trials on two different silicone sheets).

- **Viscosity**

- **Principle:** Determines the flow resistance of the Newtonian ester fluid.
- **Procedure:** Measure using a viscometer with a small sample adapter and an appropriate spindle (e.g., spindle 21, sample chamber 13R) at a set shear rate (e.g., 93 sec^{-1}). Report viscosity in centipoise (cP).

- **In Vivo Sensory Evaluation**

- **Procedure:**

- Recruit a panel of 12 participants.
- Apply one drop of neat **2-butoxyethyl oleate** to the volar forearm of each panelist.
- Instruct panelists to spread the ester into the skin until fully absorbed.
- Panelists rank sensory parameters on a scale of 1-10 (arbitrary units). Parameters include:
 - **Initial Spreading:** Ease of absorption.
 - **Skin Feel After Application:** Perception of how light or heavy it feels.
 - **Shine:** Amount of gloss imparted to the skin.
 - **Residue After Spreading:** Amount of perceived residue.
 - **After-Feel Upon Absorption:** Tactile perception after absorption (e.g., dryness, tackiness).

Key Information Limitations and Next Steps

The primary limitation is the lack of publicly available, specific performance data for **2-butoxyethyl oleate**. The properties that make it functional as an emollient are not detailed in the search results.

To proceed with your research and development, I suggest you:

- **Contact Suppliers Directly:** Reach out to the manufacturers and suppliers listed in the search results (e.g., [1] [3]). They often possess technical data sheets (TDS) and safety data sheets (SMS) with detailed application notes that are not published openly.
- **Consult Specialized Databases:** Access scientific databases like SciFinder or PubMed (which indexed one of the search results [5]) for peer-reviewed articles on the ester's formulation performance.
- **Perform Empirical Testing:** Use the experimental protocol provided above to characterize a sample of **2-butoxyethyl oleate** in your own laboratory, generating the necessary data for your application notes.

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References

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To cite this document: Smolecule. [Chemical Identity and Basic Properties of 2-Butoxyethyl Oleate]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b1511955#2-butoxyethyl-oleate-cosmetic-emollient-properties>]

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